

An In-Depth Technical Guide to the Safe Handling of Methyl 4-Bromophenylacetate

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Compound of Interest

Compound Name: **Methyl 4-Bromophenylacetate**

Cat. No.: **B014711**

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For Researchers, Scientists, and Drug Development Professionals

Section 1: Compound Profile and Hazard Identification

Methyl 4-Bromophenylacetate (CAS No. 41841-16-1) is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[1][2]} Its utility, however, is matched by a distinct hazard profile that necessitates rigorous safety protocols.

1.1: Physicochemical Properties

A foundational understanding of the compound's physical and chemical properties is paramount for anticipating its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	[3] [4]
Molecular Weight	229.07 g/mol	[3] [4]
Appearance	Clear colorless to pale yellow oil	[2] [5]
Melting Point	113-114 °C	[2] [5]
Boiling Point	268.6 ± 15.0 °C at 760 mmHg	[2] [3]
Flash Point	116.3 ± 20.4 °C	[2] [3]
Density	1.4 ± 0.1 g/cm ³	[2] [3]
Solubility	Soluble in Chloroform, Ethyl Acetate	[2] [5]

1.2: GHS Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 4-Bromophenylacetate** is classified with the following hazards:

- Acute Toxicity (Oral), Category 4: Harmful if swallowed.[\[4\]](#)[\[6\]](#)
- Acute Toxicity (Dermal), Category 4: Harmful in contact with skin.[\[4\]](#)[\[6\]](#)
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Serious Eye Damage/Eye Irritation, Category 2/2A: Causes serious eye irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Specific Target Organ Toxicity — Single Exposure, Category 3: May cause respiratory irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)

The signal word for this compound is Warning.[\[4\]](#)[\[7\]](#)

Hazard Statements: H302, H312, H315, H319, H335.[\[4\]](#)[\[6\]](#)

The causality behind these classifications lies in the compound's chemical reactivity. The presence of the bromine atom and the ester functional group can lead to adverse interactions with biological tissues upon exposure.

Section 2: Risk Assessment and Exposure Control

A proactive approach to risk assessment is critical for minimizing potential exposure and ensuring a safe laboratory environment.

2.1: Routes of Exposure and Health Effects

- Inhalation: May cause respiratory tract irritation.[3][6][8] Symptoms can include coughing, shortness of breath, and irritation of the nose and throat.
- Skin Contact: Harmful if absorbed through the skin and causes skin irritation.[3][6][8] Prolonged contact can lead to redness, itching, and inflammation.
- Eye Contact: Causes serious eye irritation.[3][6][8] Direct contact can result in pain, redness, and potential damage to the cornea.
- Ingestion: Harmful if swallowed.[3][6][8] May cause irritation of the digestive tract.[3]

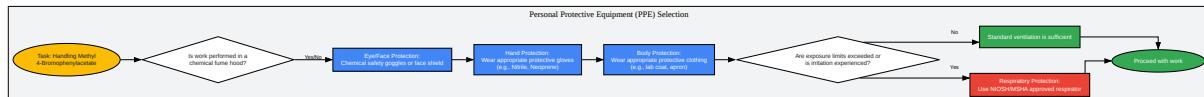
2.2: Engineering Controls

The primary line of defense against exposure is robust engineering controls.

- Ventilation: All work with **Methyl 4-Bromophenylacetate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][9] This is crucial to keep airborne concentrations low and prevent inhalation of vapors or mists.[3]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[10]

2.3: Personal Protective Equipment (PPE)

The selection of appropriate PPE is a non-negotiable aspect of safe handling. The following diagram illustrates the decision-making process for PPE selection.

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Caption: PPE selection workflow for handling **Methyl 4-Bromophenylacetate**.

2.4: Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6][10]
- Contaminated work clothing should be laundered separately before reuse.[6]

Section 3: Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential for preventing accidental releases and maintaining compound integrity.

3.1: Safe Handling

- Avoid all personal contact, including inhalation of vapor, mist, or gas.[3][6]
- Avoid contact with skin and eyes.[3]
- Use in a well-ventilated area.[6]
- Keep containers securely sealed when not in use.[6]

3.2: Storage Conditions

- Store in a cool, dry place.[3]
- Store in a tightly closed container.[3]
- The recommended storage temperature is room temperature or between 2-8°C.[3]
- Keep away from incompatible materials such as strong oxidizing agents.[10]

Section 4: Emergency Procedures

A well-defined and practiced emergency response plan is crucial for mitigating the consequences of an accidental exposure or spill.

4.1: First-Aid Measures

The following table outlines the immediate first-aid steps to be taken in case of exposure.

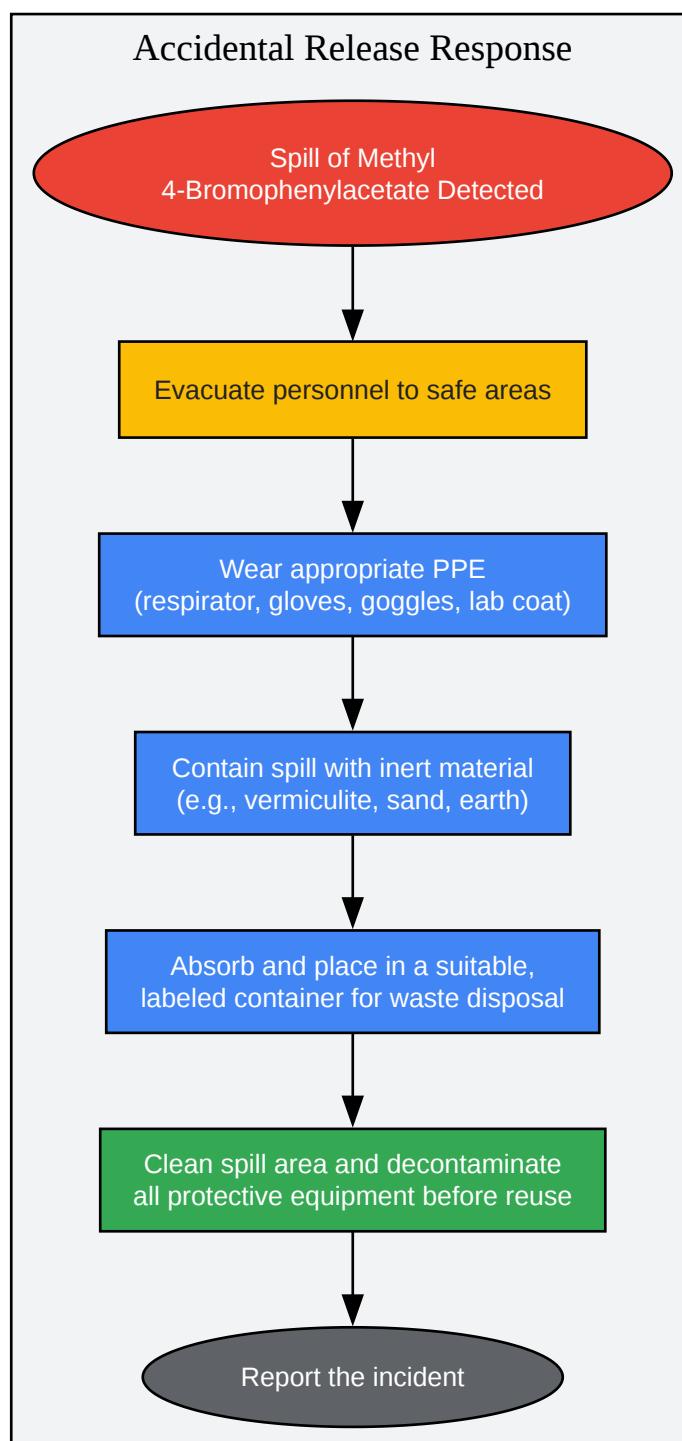
Exposure Route	First-Aid Protocol	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention without delay.[3][6][10]	
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[3][6][10]	
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[3][6][8]	
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Get medical aid.[3][8]	

4.2: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[3][9][10]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[3][8][10]
- Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[8]

4.3: Accidental Release Measures

The following diagram outlines the logical flow for responding to a spill.



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Caption: Step-by-step workflow for responding to a spill.

Section 5: Disposal Considerations

Proper disposal of **Methyl 4-Bromophenylacetate** and its containers is an environmental and regulatory responsibility.

- Waste Disposal: Dispose of this material in a manner consistent with federal, state, and local regulations.^[3] It is recommended to consult with a licensed professional waste disposal service.^{[6][9]}
- Contaminated Packaging: Dispose of as unused product.^[9]

Section 6: Toxicological and Regulatory Information

6.1: Toxicological Information

- LD50/LC50: Not available.^{[3][8]}
- Carcinogenicity: Not listed by ACGIH, IARC, or NTP.^{[3][9]}
- The chemical, physical, and toxicological properties have not been thoroughly investigated.^[9]

6.2: Regulatory Status

- TSCA Inventory: Not listed. For research and development use only.^[3]
- It is crucial to consult local, regional, and national regulations for complete and accurate classification and compliance.^[10]

References

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